Unveiling the Isotopic Labeling in Cinobufagine-d3: A Technical Guide

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Compound of Interest

Compound Name: *Cinobufagine-d3*

Cat. No.: *B15557712*

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This technical guide provides an in-depth analysis of the deuterium labeling position in **Cinobufagine-d3**, a crucial internal standard for bioanalytical studies. Understanding the precise location of the isotopic labels is paramount for accurate quantification and metabolic fate studies of its parent compound, Cinobufagine. This document outlines the structural details, analytical methodologies for its characterization, and the logical framework for label position determination.

Deuterium Labeling Position

The three deuterium atoms in **Cinobufagine-d3** are located on the methyl group of the acetate moiety attached to the C16 position of the steroid core.

Specifically, the compound is named [(1R,2S,4R,5R,6R,7R,10S,11S,14S,16R)-14-hydroxy-7,11-dimethyl-6-(6-oxopyran-3-yl)-3-oxapentacyclo[8.8.0.0^{2,4}.0^{2,7}.0^{11,16}]octadecan-5-yl] 2,2,2-trideuterioacetate[1]. This nomenclature definitively places the deuterium atoms on the acetyl group, replacing the three protons of the methyl group.

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Quantitative Data Summary

The key quantitative information for **Cinobufagine-d3** is summarized in the table below, as provided by commercial suppliers.

Property	Value	Reference
Molecular Formula	$C_{26}H_{31}D_3O_6$	[1]
Molecular Weight	445.56 g/mol	[1]
Unlabeled CAS Number	470-37-1	[1]
Isotopic Label	Deuterium (D)	[1]

Experimental Protocols for Structural Elucidation

While the specific synthetic protocol for commercially available **Cinobufagine-d3** is proprietary, the structural confirmation and determination of the deuterium labeling position rely on a combination of high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and elemental composition of **Cinobufagine-d3** and to gain insights into the location of the deuterium labels through fragmentation analysis.
- Methodology:
  - Sample Preparation: A dilute solution of **Cinobufagine-d3** is prepared in a suitable solvent such as methanol or acetonitrile.
  - Instrumentation: Analysis is typically performed on a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
  - Data Acquisition:

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- Full Scan MS: The instrument is operated in full scan mode to determine the accurate mass of the protonated molecule, $[M+H]^+$. The observed mass should correspond to the calculated mass of $C_{26}H_{32}D_3O_6^+$.

- Tandem MS (MS/MS): The $[M+H]^+$ ion is selected and subjected to collision-induced dissociation (CID). The resulting fragment ions are analyzed to deduce the structure. The fragmentation pattern of **Cinobufagine-d3** would be compared to that of unlabeled Cinobufagine. A mass shift of +3 Da in fragments containing the acetate group would confirm the labeling position.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide unambiguous confirmation of the deuterium labeling position by observing the absence of specific proton signals and the corresponding changes in the carbon spectrum.

- Methodology:

  - Sample Preparation: A few milligrams of **Cinobufagine-d3** are dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).

  - Instrumentation: High-field NMR spectrometers (e.g., 400 MHz or higher) are used to acquire ^1H and ^{13}C NMR spectra.

  - Data Acquisition and Analysis:

    - ^1H NMR: The proton NMR spectrum of **Cinobufagine-d3** would be compared to that of unlabeled Cinobufagine. The characteristic singlet corresponding to the methyl protons of the C16-acetate group (typically around δ 2.0-2.2 ppm) would be absent or significantly diminished in the spectrum of **Cinobufagine-d3**.

    - ^{13}C NMR: In the carbon-13 NMR spectrum, the signal corresponding to the methyl carbon of the acetate group would exhibit a characteristic triplet pattern due to coupling with the deuterium atoms (C-D coupling), and its chemical shift would be slightly different compared to the unlabeled compound.

Mandatory Visualizations

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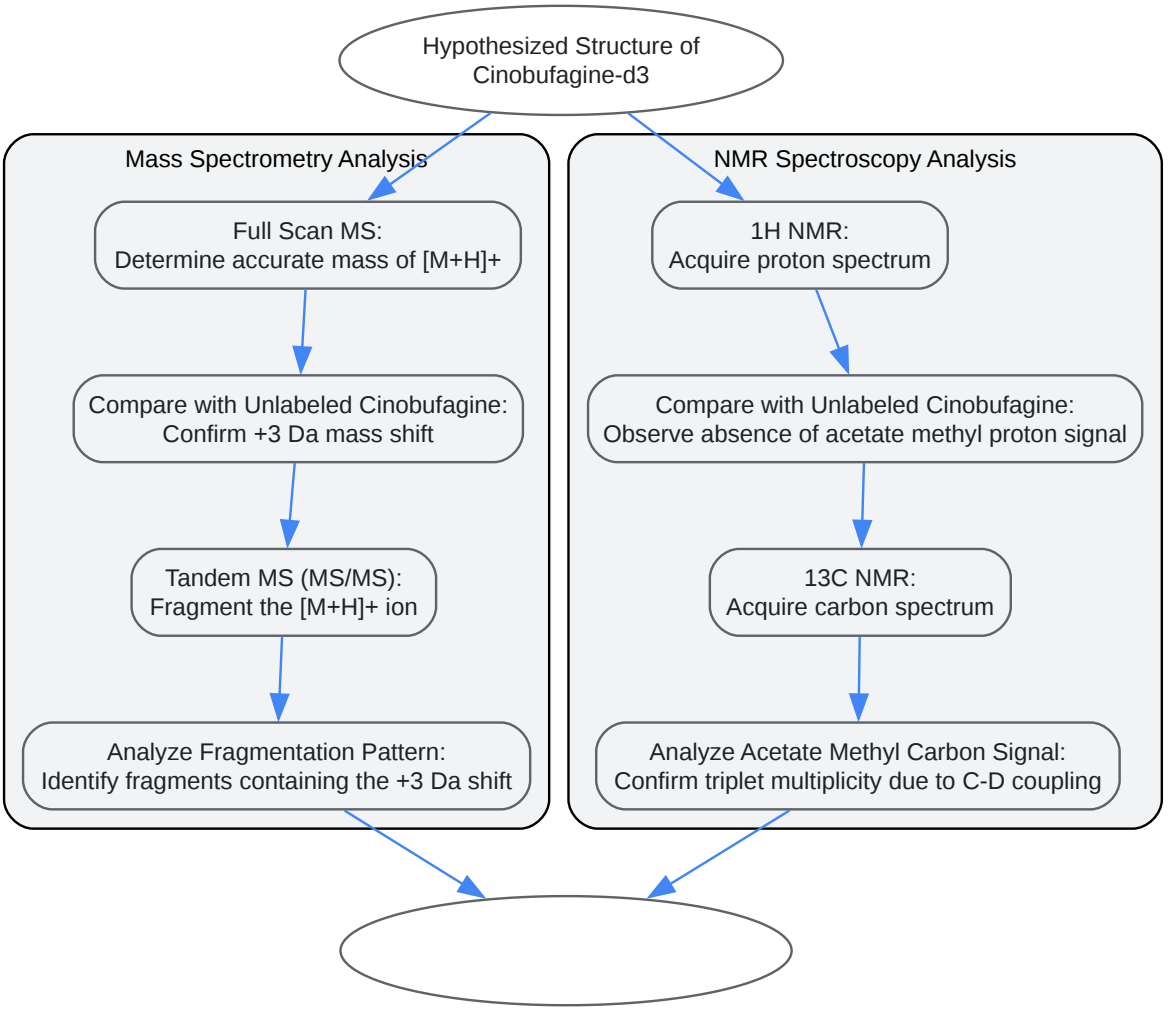
Logical Workflow for Label Position Determination



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Caption: Workflow for determining the deuterium labeling position in **Cinobufagine-d3**.

Synthetic Logic for Labeled Compound Preparation

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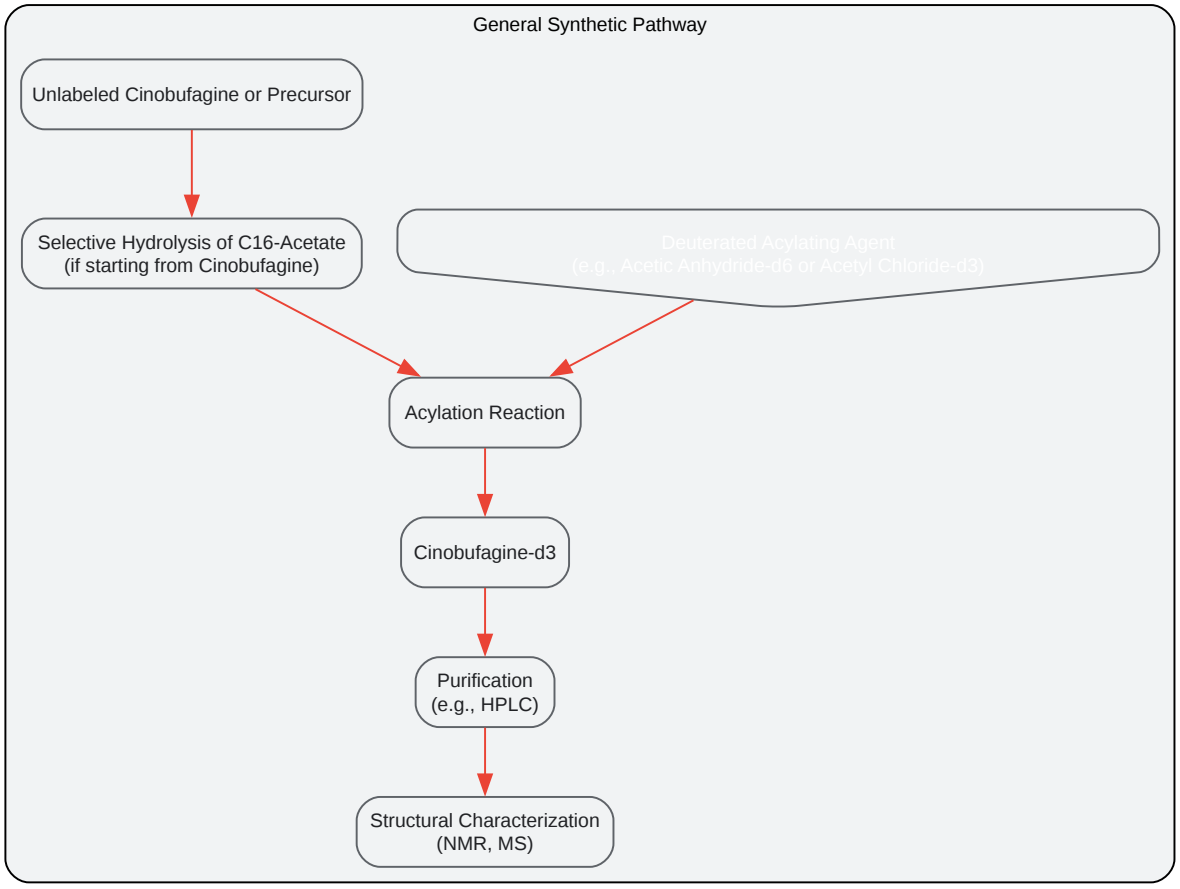

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Caption: General synthetic strategy for introducing the deuterium label onto Cinobufagine.

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References

- 1. Cinobufagine-d3 | CAS | LGC Standards [lgcstandards.com]
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